

Introduction: The Strategic Importance of Substituted Quinolines

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Compound of Interest

Compound Name: **3-Bromo-8-nitroquinoline**

Cat. No.: **B189542**

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The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a wide array of approved pharmaceuticals and biologically active compounds.^{[1][2]} Its rigid, bicyclic aromatic system provides a versatile framework for interacting with biological targets. The strategic functionalization of the quinoline ring is a key tactic in drug discovery, allowing for the fine-tuning of a molecule's steric, electronic, and pharmacokinetic properties.

This guide focuses on **3-Bromo-8-nitroquinoline**, a doubly activated quinoline derivative. The presence of a bromine atom at the 3-position and a nitro group at the 8-position creates a molecule with unique and highly valuable chemical characteristics. The bromine atom serves as a versatile synthetic handle for carbon-carbon and carbon-heteroatom bond formation, most notably through transition-metal-catalyzed cross-coupling reactions.^[1] Simultaneously, the potent electron-withdrawing nitro group modulates the electronic properties of the entire ring system, influencing its reactivity and potential biological interactions. This technical guide provides a comprehensive analysis of the physical and chemical properties of **3-Bromo-8-nitroquinoline**, offering insights into its characterization, reactivity, and application for researchers in organic synthesis and drug development.

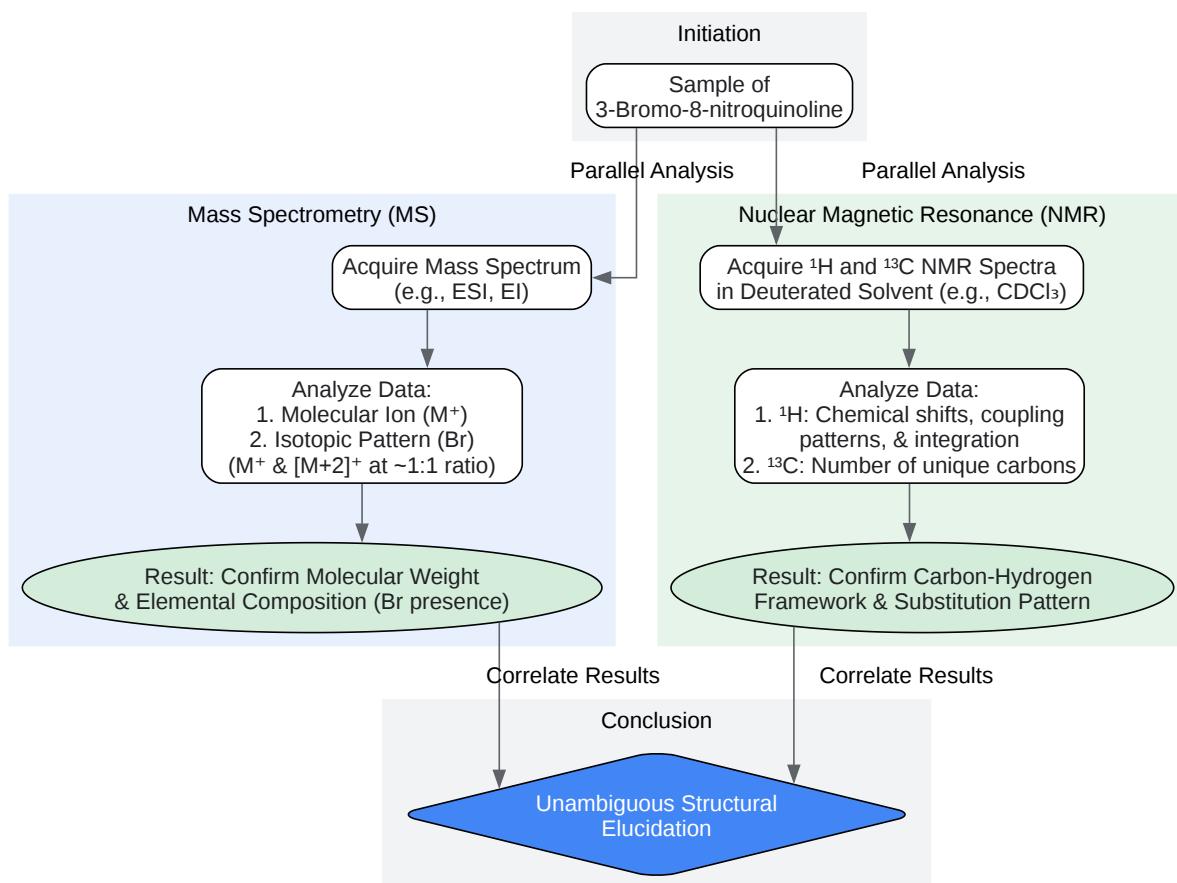
Part 1: Molecular Structure and Physicochemical Properties

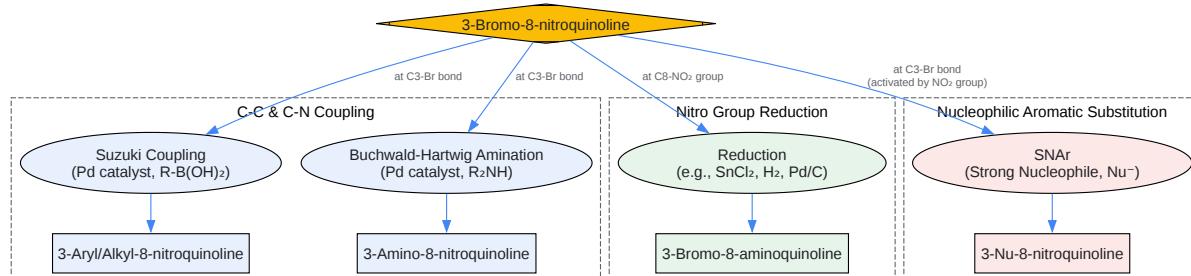
The foundational step in utilizing any chemical building block is a thorough understanding of its intrinsic properties. These characteristics dictate everything from storage and handling to

reaction conditions and analytical methods.

Molecular Identity

3-Bromo-8-nitroquinoline possesses a molecular formula of $C_9H_5BrN_2O_2$.^[3] Its structure consists of a quinoline core with a bromine atom substituted at the C3 position and a nitro group at the C8 position.





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